

Application Note and Protocol: Preparation of Tetrakis(dimethylamino)titanium (TDMAT) Solutions

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Compound of Interest

Compound Name: Tetrakis(dimethylamino)titanium

Cat. No.: B1230069

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Tetrakis(dimethylamino)titanium (TDMAT), with the chemical formula $\text{Ti}[\text{N}(\text{CH}_3)_2]_4$, is a highly reactive organometallic compound.^[1] It serves as a crucial precursor in advanced material science, particularly in the semiconductor industry for the deposition of titanium nitride (TiN) and titanium dioxide (TiO_2) thin films via Chemical Vapor Deposition (CVD) and Atomic Layer Deposition (ALD).^{[1][2]} Its high volatility and good thermal stability make it an ideal candidate for these applications.^[2] However, TDMAT is also highly sensitive to moisture and air, being pyrophoric and water-reactive.^{[3][4][5][6]} Therefore, stringent adherence to proper handling and preparation protocols is paramount to ensure safety and experimental success. This document provides a detailed protocol for the preparation of TDMAT solutions in a controlled inert atmosphere.

Compound Data and Properties

A summary of the essential physical and chemical properties of

Tetrakis(dimethylamino)titanium is provided in the table below. This data is critical for handling, storage, and application of the compound.

Property	Value	Reference
Chemical Formula	C ₈ H ₂₄ N ₄ Ti	[1][5]
Molecular Weight	224.17 g/mol	[2][5]
Appearance	Yellow to orange liquid	[2][7]
Density	0.947 g/mL at 25 °C	[1][2]
Boiling Point	50 °C at 0.5 mmHg	[1][2]
Flash Point	-3 °C (26.6 °F)	[3]
Solubility	Soluble in organic solvents such as hexane and toluene.	[2]
Stability	Air and moisture sensitive; reacts vigorously or explosively with water.	[3]
CAS Number	3275-24-9	[4][8]

Safety Precautions and Handling

Tetrakis(dimethylamino)titanium is a hazardous material and must be handled with extreme caution. It is highly flammable, corrosive, and reacts violently with water to release flammable gases which may ignite spontaneously.[4][6][9]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical splash goggles, a face shield, flame-retardant lab coat, and suitable protective gloves (consult glove manufacturer for compatibility).[3][8]
- Inert Atmosphere: All handling and transfers of TDMAT must be performed under an inert atmosphere (e.g., nitrogen or argon) in a glovebox or using Schlenk line techniques.[5][8] This is crucial to prevent contact with air and moisture.
- Ventilation: Use TDMAT in a well-ventilated area, preferably within a chemical fume hood.[3][8]

- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[3]
[5] Use spark-proof tools and explosion-proof equipment.[3]
- Storage: Store in a cool, dry, well-ventilated area away from water and ignition sources.[3][8]
The container must be kept tightly sealed and stored under an inert gas like nitrogen.[3][5]
- Spills: In case of a spill, do not use water. Absorb the spill with inert material such as vermiculite, sand, or earth and place it in a suitable container for disposal.[3][4]

Experimental Protocol for Solution Preparation

This protocol outlines the steps to prepare a solution of TDMAT in a suitable anhydrous solvent. The procedure must be carried out in a glovebox with an inert atmosphere.

Materials and Equipment:

- **Tetrakis(dimethylamino)titanium** (TDMAT) in a sealed container
- Anhydrous solvent (e.g., hexane, toluene)
- Airtight, dry glassware (e.g., volumetric flask, graduated cylinder)
- Syringes and needles for liquid transfer
- Analytical balance
- Stir plate and magnetic stir bar

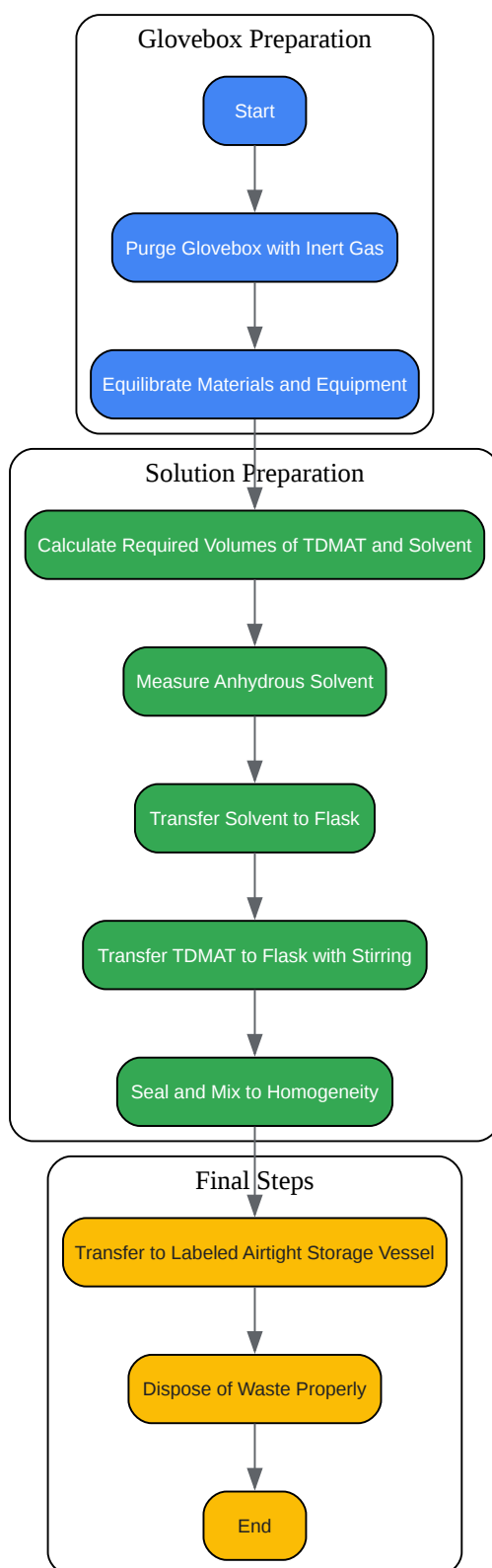
Procedure:

- Preparation of the Glovebox: Ensure the glovebox is purged with an inert gas (argon or nitrogen) and that the oxygen and moisture levels are minimal (<1 ppm).
- Equilibration of Materials: Place all necessary materials and equipment, including the sealed TDMAT container, anhydrous solvent, and glassware, inside the glovebox and allow them to equilibrate to the glovebox atmosphere.
- Calculation of Required Volumes:

- Determine the desired concentration and total volume of the TDMAT solution.
- Calculate the required mass of TDMAT using the formula: $\text{Mass (g)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)}$
- Calculate the volume of TDMAT needed using its density: $\text{Volume (mL)} = \text{Mass (g)} / \text{Density (g/mL)}$
- Solvent Measurement: Using a dry graduated cylinder or pipette, measure the required volume of anhydrous solvent and transfer it to a dry volumetric flask containing a magnetic stir bar.
- TDMAT Transfer:
 - Carefully open the TDMAT container inside the glovebox.
 - Using a clean, dry syringe, draw the calculated volume of TDMAT.
 - Slowly add the TDMAT to the solvent in the volumetric flask while stirring gently.
- Mixing and Storage:
 - Seal the volumetric flask and continue stirring until the solution is homogeneous.
 - Transfer the prepared solution to a suitable, airtight storage vessel.
 - Properly label the storage vessel with the compound name, concentration, solvent, and date of preparation.
- Waste Disposal: All waste materials, including empty containers and contaminated items, must be disposed of according to local, state, and federal regulations for hazardous waste.
[\[4\]](#)[\[8\]](#)

Experimental Workflow Diagram

The following diagram illustrates the logical flow of the TDMAT solution preparation protocol.



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Caption: Workflow for the safe preparation of TDMAT solutions in an inert atmosphere.

Applications in Research and Development

Solutions of TDMAT are primarily used as precursors for the deposition of thin films in the fabrication of microelectronic devices.

- Atomic Layer Deposition (ALD): In ALD, TDMAT is used with an oxygen source, such as water or ozone, to deposit highly conformal and uniform thin films of titanium dioxide (TiO₂).
[10][11][12]
- Chemical Vapor Deposition (CVD): TDMAT is also a precursor for depositing titanium nitride (TiN) thin films, which are used as diffusion barriers and conductive layers in integrated circuits.[1]

The ability to prepare TDMAT solutions of precise concentrations is essential for achieving reproducible and high-quality thin films in these advanced applications. Researchers in materials science, nanotechnology, and semiconductor development rely on these protocols to further their innovations.

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